

A Technical Guide to the Nucleosynthesis and Stellar Origin of Tungsten-182

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tungsten-182**

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Introduction

Tungsten-182 (^{182}W) is one of five naturally occurring isotopes of tungsten, comprising approximately 26.5% of its total terrestrial abundance.^{[1][2]} Beyond its role as a stable nuclide, ^{182}W is a critical tool in cosmochemistry and planetary science. It is the stable daughter product of the now-extinct radionuclide Hafnium-182 (^{182}Hf), which had a half-life of approximately 8.9 million years.^{[3][4]} This genetic relationship forms the basis of the ^{182}Hf - ^{182}W chronometer, a powerful system for dating the earliest events in our Solar System, such as the accretion and differentiation of planets and asteroids.^{[4][5]}

The nucleosynthetic origins of ^{182}W , like other heavy elements, are found in the extreme environments of stellar interiors and explosive stellar events.^[6] Its abundance is a product of two primary neutron-capture processes: the slow (s-process) and the rapid (r-process).^{[4][7]} Understanding the stellar sites and nuclear pathways that create ^{182}W is fundamental to refining models of galactic chemical evolution and interpreting the isotopic record preserved in meteorites and planetary materials. This guide provides a detailed overview of the core principles of ^{182}W nucleosynthesis, its stellar origins, and the experimental techniques used in its study.

Core Nucleosynthesis Processes

The synthesis of elements heavier than iron is dominated by processes involving the capture of neutrons, which bypasses the strong Coulomb repulsion that inhibits charged-particle fusion in heavy nuclei.[8][9] **Tungsten-182** is forged through both the slow (s) and rapid (r) neutron-capture processes.[4]

The Slow Neutron-Capture Process (s-process)

The s-process involves the capture of neutrons on a slow timescale relative to the beta-decay rates of the isotopes produced.[10][11] This process occurs in environments with relatively low neutron densities ($N_n \sim 10^6$ to 10^{12} neutrons cm^{-3}).[11] The reaction path proceeds along the valley of beta stability, as unstable nuclei typically have time to decay before capturing another neutron.[10]

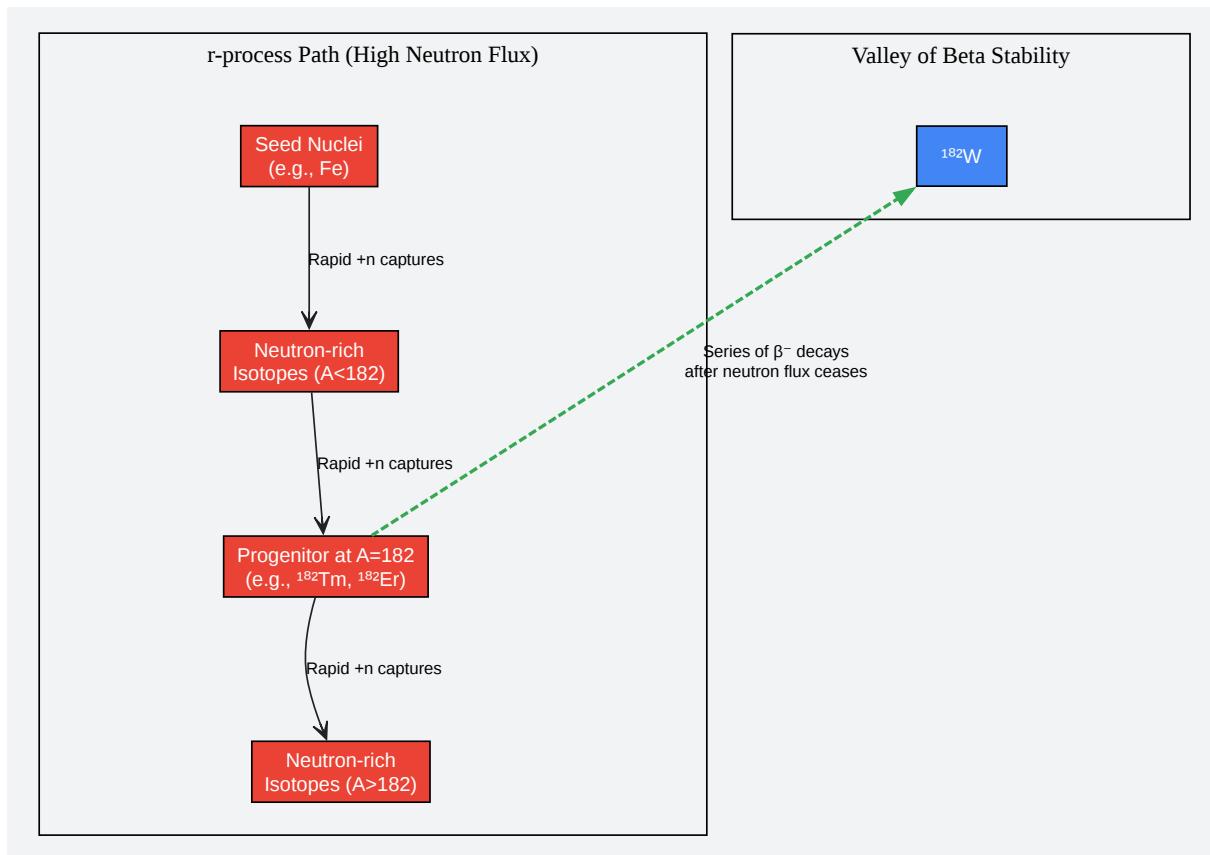
The primary stellar sites for the s-process are Asymptotic Giant Branch (AGB) stars, particularly those with low mass.[10][11] In these evolved stars, neutrons are mainly produced through the $^{13}\text{C}(\alpha, n)^{16}\text{O}$ and $^{22}\text{Ne}(\alpha, n)^{25}\text{Mg}$ reactions.[12][13] Seed nuclei, primarily iron, capture these neutrons sequentially, gradually building up heavier elements. The s-process is responsible for producing about half of the isotopes heavier than iron.[10]

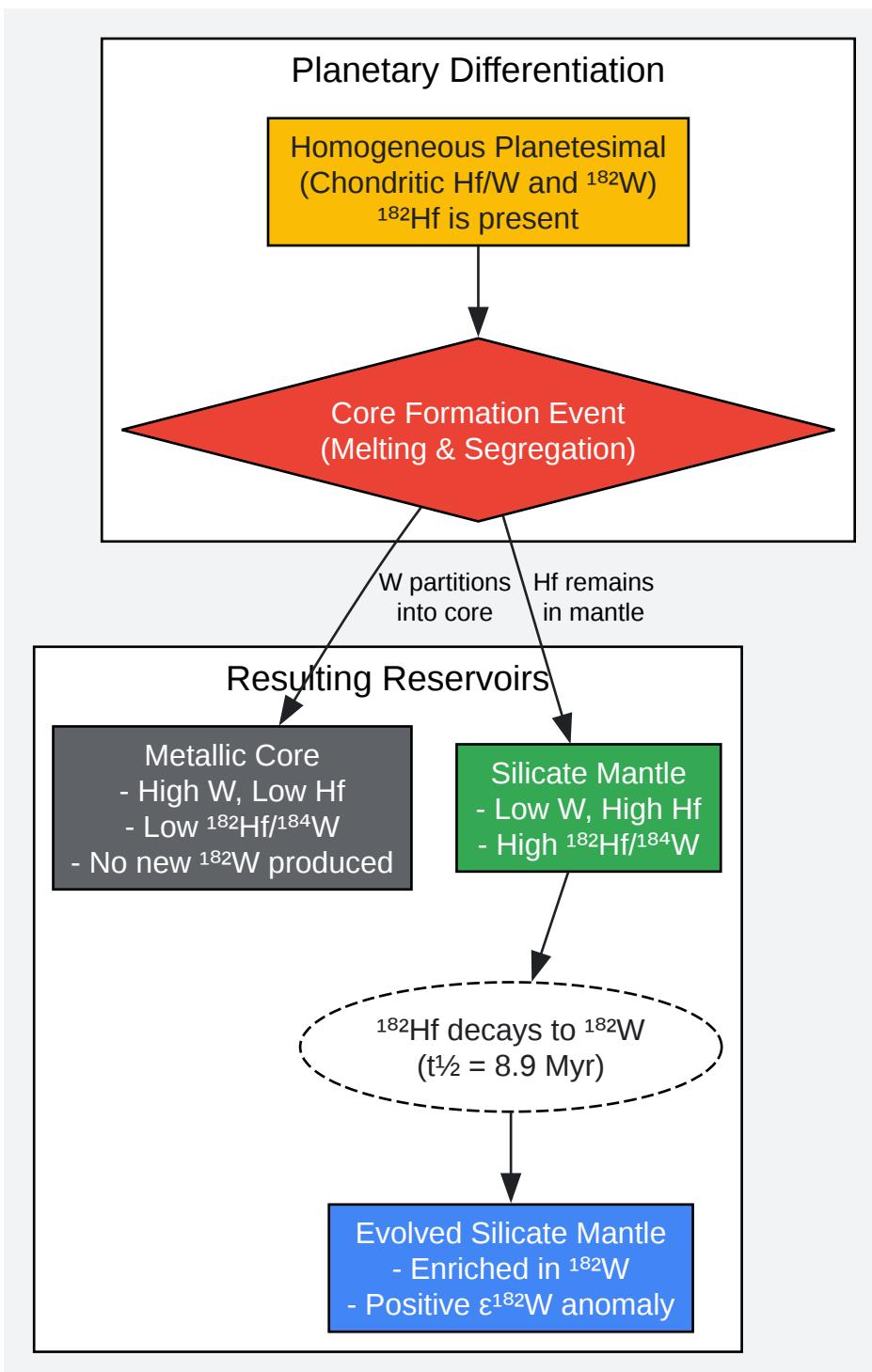
Caption: The s-process pathway leading to the formation of **Tungsten-182**.

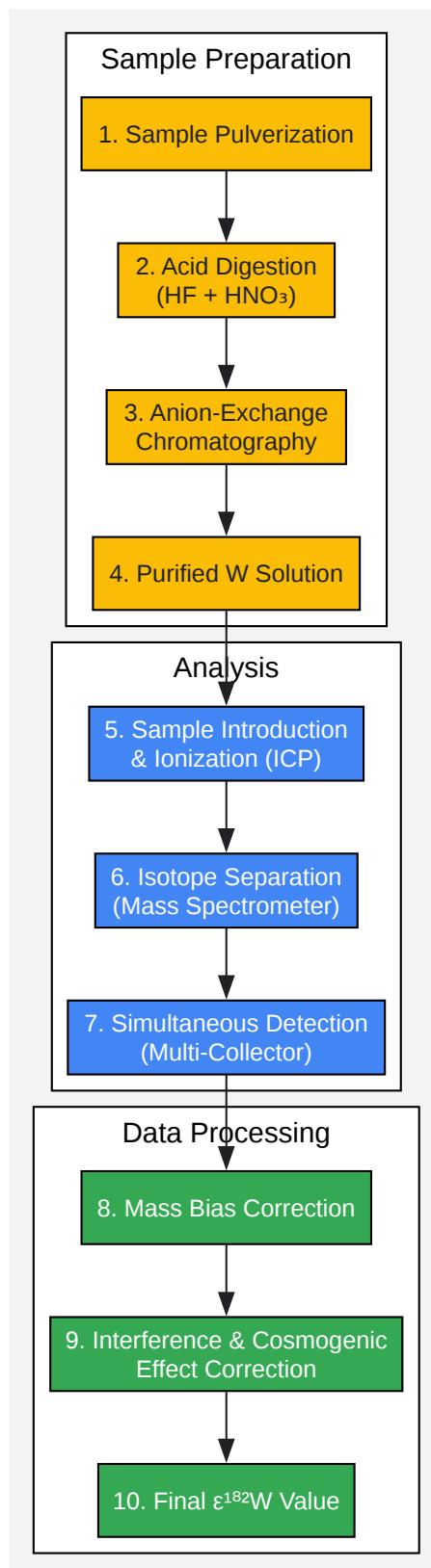
The Rapid Neutron-Capture Process (r-process)

In contrast to the s-process, the r-process occurs in environments with extremely high neutron densities and temperatures, such as core-collapse supernovae or the merger of neutron stars.[14][15] The neutron capture timescale is much faster than the beta-decay timescale, pushing the nucleosynthesis path far from the valley of stability towards the neutron-drip line.[14]

Once the intense neutron flux subsides, the highly unstable, neutron-rich nuclei produced undergo a series of beta decays, decaying back towards the valley of stability at a constant atomic mass number (A).[15][16] This process is responsible for creating the most neutron-rich stable isotopes and all elements heavier than bismuth.[14] The r-process contributes to the solar system's inventory of ^{182}W , alongside other tungsten isotopes.[7]







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- To cite this document: BenchChem. [A Technical Guide to the Nucleosynthesis and Stellar Origin of Tungsten-182]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076582#tungsten-182-nucleosynthesis-and-stellar-origin\]](https://www.benchchem.com/product/b076582#tungsten-182-nucleosynthesis-and-stellar-origin)

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